

# Essential Safety and Logistical Guidance for Handling Phenocoll

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Phenocoll**

Cat. No.: **B093605**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational plans, and disposal guidelines for the handling of **Phenocoll** (CAS No. 103-97-9), also known as 2-Amino-N-(4-ethoxyphenyl)acetamide. Adherence to these procedures is critical to ensure a safe laboratory environment and minimize exposure risks.

## Hazard Identification and Personal Protective Equipment (PPE)

While a comprehensive toxicological profile for **Phenocoll** is not readily available in all public databases, its chemical structure as an acetamide derivative suggests potential hazards. Structurally related compounds exhibit risks of skin and eye irritation, and may be harmful if ingested or inhaled. Some acetamides are also classified as suspected carcinogens. Therefore, a cautious approach to handling is paramount.

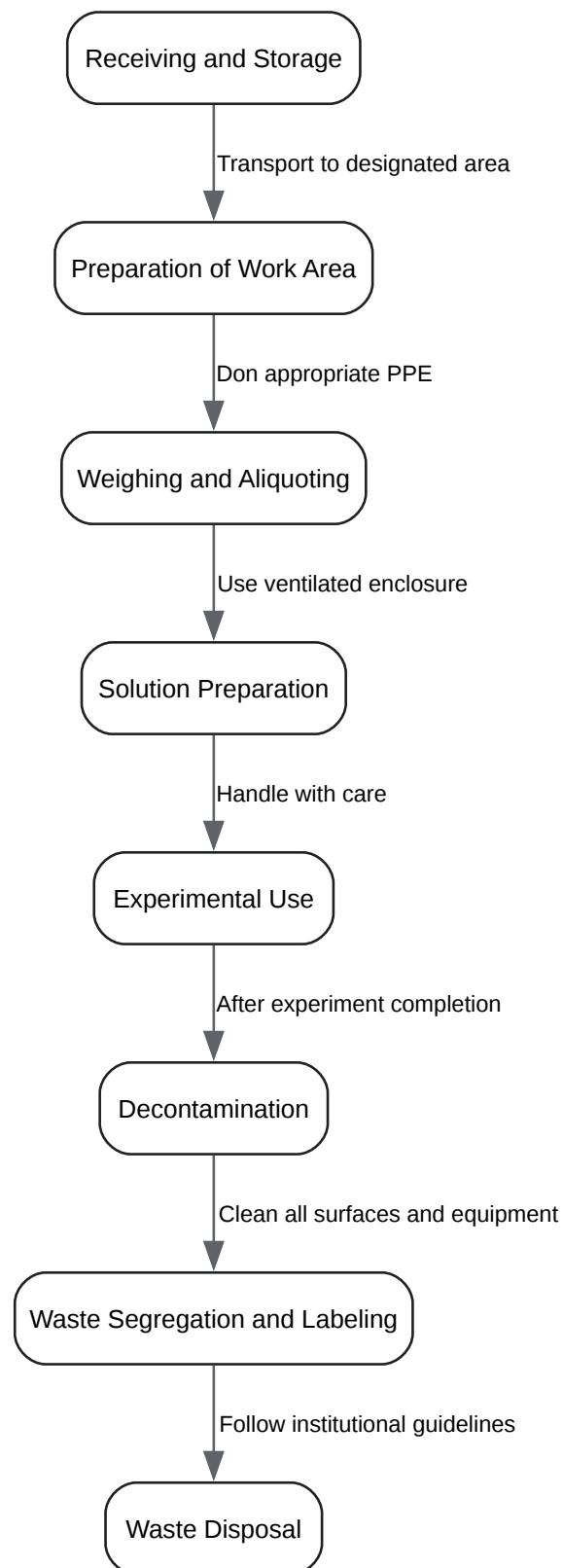
The following table summarizes the recommended PPE for handling **Phenocoll**. All PPE should be inspected for integrity before use.

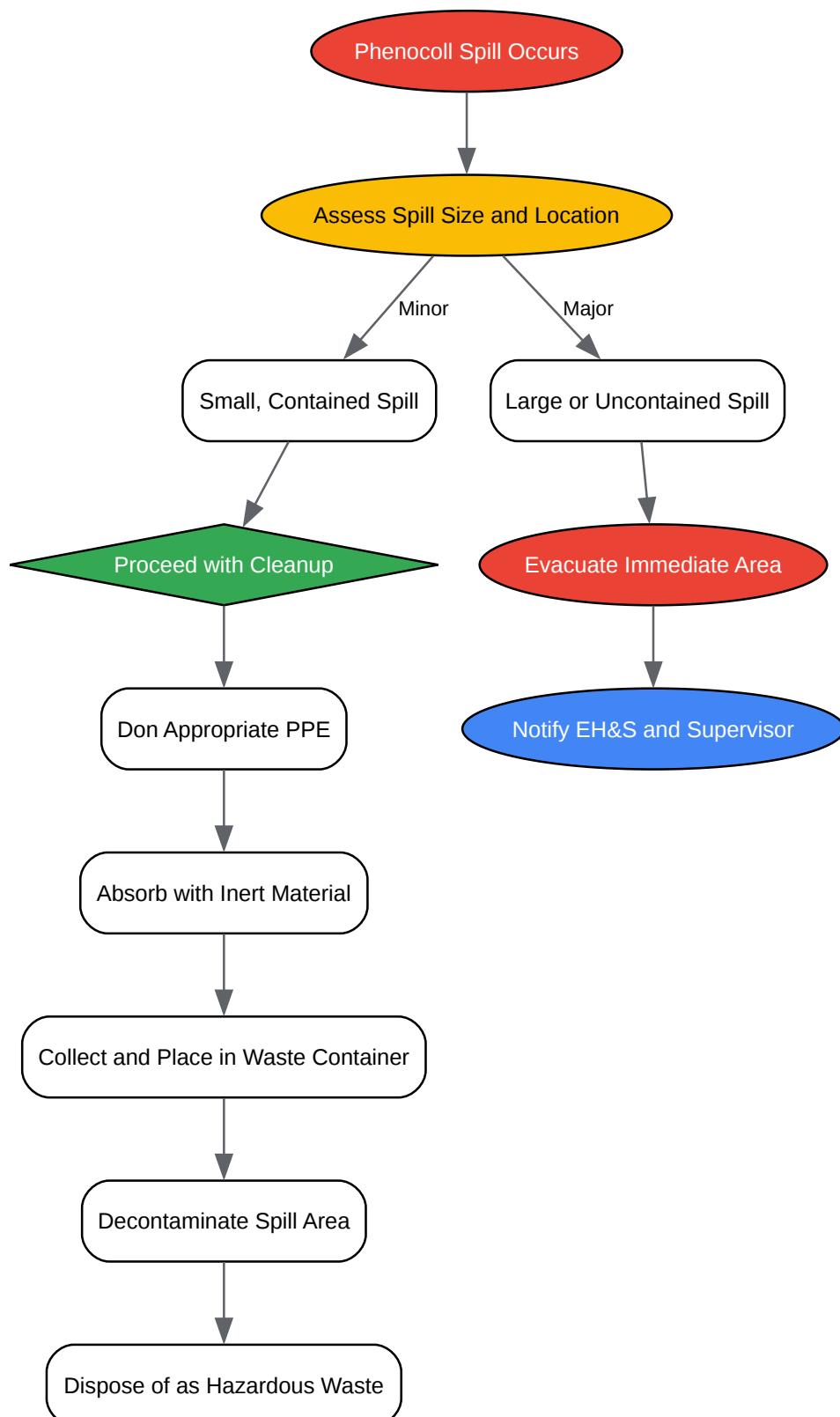
Activity	Required Personal Protective Equipment
Weighing and Aliquoting (Solid)	- Chemical-resistant disposable gown - Double nitrile gloves (powder-free) - Safety goggles with side shields or a face shield - NIOSH-approved respirator (e.g., N95 or higher)
Solution Preparation and Handling	- Chemical-resistant disposable gown - Nitrile gloves - Safety goggles
General Laboratory Operations	- Laboratory coat - Nitrile gloves - Safety glasses
Waste Disposal	- Chemical-resistant disposable gown - Nitrile gloves - Safety goggles

## Safe Handling and Operational Plan

A systematic approach to handling **Phenocoll** will significantly reduce the risk of exposure. The following workflow outlines the key steps for safe handling from receipt to disposal.

## Experimental Workflow for Handling Phenocoll



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Essential Safety and Logistical Guidance for Handling Phenocoll]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b093605#personal-protective-equipment-for-handling-phenocoll\]](https://www.benchchem.com/product/b093605#personal-protective-equipment-for-handling-phenocoll)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)